

Iodoethane-13C2 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iodoethane-13C2*

Cat. No.: *B1610209*

[Get Quote](#)

A Technical Guide to Iodoethane-13C2

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data and a conceptual overview of **Iodoethane-13C2**, a stable isotope-labeled compound essential for various research applications, including metabolic studies, pharmacokinetic analysis, and as a tracer in mass spectrometry.

Core Molecular Properties

Iodoethane-13C2 is a form of iodoethane where both carbon atoms are the heavy isotope, Carbon-13 (¹³C), instead of the common Carbon-12 (¹²C). This isotopic substitution results in a predictable increase in molecular weight without altering the chemical properties of the molecule. This feature is fundamental to its utility in tracer-based research methodologies.

The key quantitative properties of **Iodoethane-13C2** are summarized below. For comparative purposes, data for the unlabeled, naturally occurring iodoethane is also provided.

Property	Iodoethane-13C2	Iodoethane (Unlabeled)
Molecular Formula	$^{13}\text{C}_2\text{H}_5\text{I}$ [1]	$\text{C}_2\text{H}_5\text{I}$
Linear Formula	$^{13}\text{CH}_3^{13}\text{CH}_2\text{I}$ [2]	$\text{CH}_3\text{CH}_2\text{I}$
Molecular Weight	157.95 g/mol [1][2][3]	155.97 g/mol
Mass Shift vs. Unlabeled	M+2	M
CAS Number	34189-74-7 [1][2][3]	75-03-6

Methodology for Molecular Weight Determination

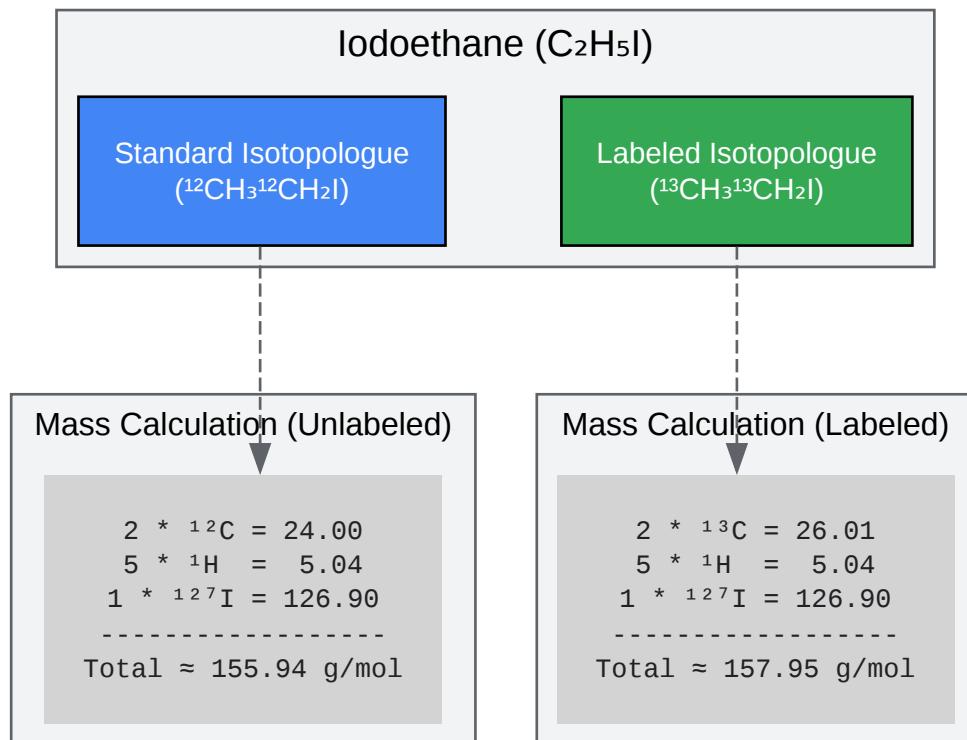
The molecular weight of an isotopically labeled compound is calculated by summing the atomic masses of its constituent isotopes. The 99 atom % purity of ^{13}C is a critical parameter in ensuring the compound's utility.

Calculation Protocol:

- Identify Constituent Atoms: The formula $^{13}\text{C}_2\text{H}_5\text{I}$ contains two Carbon-13 atoms, five Hydrogen atoms, and one Iodine atom.
- Sum Atomic Masses:
 - Mass of $2 \times ^{13}\text{C}$ atoms: $2 * 13.00335 \text{ u} = 26.0067 \text{ u}$
 - Mass of $5 \times ^1\text{H}$ atoms: $5 * 1.007825 \text{ u} = 5.039125 \text{ u}$
 - Mass of $1 \times ^{127}\text{I}$ atom: $1 * 126.90447 \text{ u} = 126.90447 \text{ u}$
- Calculate Total Molecular Weight:
 - $26.0067 + 5.039125 + 126.90447 = 157.950295 \text{ g/mol}$
 - This calculated value aligns with the experimentally cited molecular weight of approximately 157.95 g/mol .[1][2][3]

Conceptual Workflow: Isotopic Labeling

The following diagram illustrates the logical relationship between standard iodoethane and its $^{13}\text{C}_2$ isotopologue, highlighting the specific atomic substitution that leads to the change in molecular weight.



[Click to download full resolution via product page](#)

Isotopic substitution workflow for **Iodoethane-13C2**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Iodoethane-13C2 13C 99atom , copper stabilizer 34189-74-7 [sigmaaldrich.com]
- 3. Iodoethane-13C2 | C2H5I | CID 10855737 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Iodoethane-13C2 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1610209#iodoethane-13c2-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1610209#iodoethane-13c2-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com